

Essential Safety and Operational Guide for Handling Ethyl 2-oxocyclohexanecarboxylate

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Compound of Interest

Compound Name: Ethyl 2-oxocyclohexanecarboxylate

Cat. No.: B158149

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals working with **Ethyl 2-oxocyclohexanecarboxylate** (CAS No. 1655-07-8). The following procedures for handling, storage, and disposal are designed to ensure a safe laboratory environment.

Chemical Properties and Hazards Overview

Ethyl 2-oxocyclohexanecarboxylate is a combustible liquid that can cause skin and serious eye irritation.^{[1][2]} It may also cause respiratory irritation.^{[1][2]} It is crucial to handle this chemical in a well-ventilated area and take appropriate precautionary measures.^{[1][3]}

Property[1][3][4]	Value
Physical State	Liquid
Appearance	Clear, colorless to pale yellow
Odor	Odorless
CAS Number	1655-07-8
Molecular Formula	C9H14O3
Molecular Weight	170.21 g/mol
Boiling Point	106 °C / 222.8 °F @ 11 mmHg
Flash Point	85 °C / 185 °F[1][3]
Specific Gravity	1.060
Purity	≥ 95%

Hazard Identification and Classification

Hazard	Classification
Flammability	Combustible liquid[1][3]
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)[1]
Serious Eye Damage/Eye Irritation	Category 2 (Causes serious eye irritation)[1]
Specific target organ toxicity (single exposure)	Category 3 (May cause respiratory irritation)[1]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **Ethyl 2-oxocyclohexanecarboxylate**.

PPE Type	Specifications	Purpose
Eye and Face Protection	Chemical safety goggles compliant with OSHA 29 CFR 1910.133 or European Standard EN166.[1]	Protects against splashes and vapors that can cause serious eye irritation.
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[1]	Prevents direct contact that can cause skin irritation.
Respiratory Protection	Not required under normal conditions with adequate ventilation.[5] If ventilation is poor, a NIOSH/MSHA-approved respirator with organic vapor cartridges should be used.[5]	Protects against inhalation of vapors that may cause respiratory irritation.

Operational and Disposal Plans

Handling and Storage

- Handling: Avoid contact with skin and eyes.[1][3] Do not breathe mist, vapors, or spray.[1][3] Keep away from open flames, hot surfaces, and sources of ignition.[1][3] Wash hands and any exposed skin thoroughly after handling.[1][3] Use only outdoors or in a well-ventilated area.[1]
- Storage: Store in a well-ventilated place.[1][3] Keep the container tightly closed in a dry and cool place.[1][3] Keep away from heat, sparks, and flame.[1][3] Incompatible materials to avoid include acids, bases, and reducing agents.[1][3]

Emergency Procedures

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[1][3] Remove contact lenses, if present and easy to do. Continue rinsing.[1][3] Get medical attention.[3]

- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes.[3] Get medical attention if skin irritation occurs.[1]
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[1][3] Call a poison center or doctor if you feel unwell.[1]
- Ingestion: Clean mouth with water and get medical attention.[3]
- Fire: Use CO₂, dry chemical, or foam for extinction.[1][3]
- Spills: Remove all sources of ignition.[3] Soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust).[3] Keep in suitable, closed containers for disposal.[3]

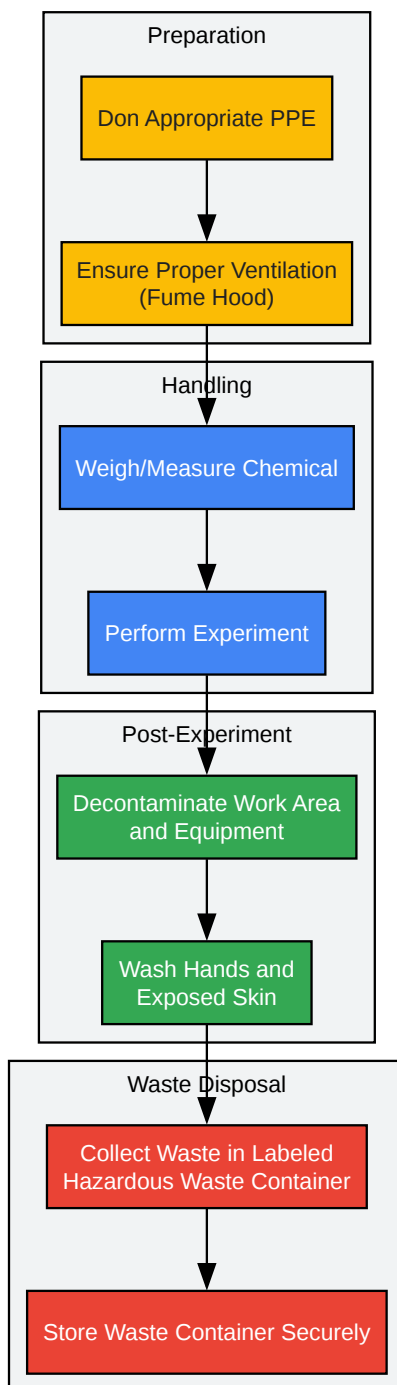
Disposal Plan

Dispose of contents and container to an approved waste disposal plant.[1][3] All waste containing **Ethyl 2-oxocyclohexanecarboxylate** must be treated as hazardous waste.[5] Collect all chemical residues and contaminated materials in a dedicated, properly labeled, and sealed hazardous waste container.[5]

Experimental Workflow and Safety Protocol

The following diagram illustrates the logical workflow for handling **Ethyl 2-oxocyclohexanecarboxylate**, from preparation to disposal, emphasizing safety at each step.

Workflow for Handling Ethyl 2-oxocyclohexanecarboxylate



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Caption: Workflow for handling **Ethyl 2-oxocyclohexanecarboxylate**.

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